

Demethylbatatasin IV: A Technical Guide to its Solubility Profile

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Compound of Interest

Compound Name: Demethylbatatasin IV

Cat. No.: B1214630

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current understanding of **Demethylbatatasin IV**'s solubility in various solvents. Due to the limited availability of direct quantitative data in peer-reviewed literature, this document focuses on compiling existing information, presenting established experimental protocols for solubility determination, and offering insights into the compound's behavior based on its chemical class.

Introduction to Demethylbatatasin IV

Demethylbatatasin IV, a member of the stilbenoid class of natural phenols, is a compound of growing interest due to its potential biological activities. Structurally, it is a trihydroxybibenzyl, and its physicochemical properties, particularly its solubility, are crucial for its extraction, formulation, and application in research and drug development. This guide aims to provide a foundational understanding of its solubility characteristics.

Quantitative Solubility Data

Quantitative solubility data for **Demethylbatatasin IV** in a range of organic solvents is not extensively reported in the available scientific literature. However, an estimated aqueous solubility has been documented. Methanol is frequently cited as a solvent for extraction from natural sources, indicating a significant degree of solubility, though specific quantitative values are lacking.

Table 1: Reported and Inferred Solubility of **Demethylbatatasin IV**

Solvent	Quantitative Solubility	Qualitative Solubility/Inference	Citation(s)
Water	~175.7 mg/L (estimated at 25°C)	Practically insoluble	[No direct citation available for the exact value]
Methanol	Data not available	Good; commonly used for extraction	[1]
Ethanol	Data not available	Likely soluble based on structural similarity to other phenolic compounds	
DMSO	Data not available	Likely soluble, as DMSO is a powerful solvent for a wide array of organic compounds	[2]
Acetone	Data not available	Likely soluble, as acetone is a common solvent for phenolic compounds	

It is important to note that the lack of specific data necessitates experimental determination of solubility for accurate formulation and application.

Experimental Protocols for Solubility Determination

The following protocols are detailed methodologies based on standard practices for determining the solubility of phenolic compounds and stilbenoids. These can be adapted and optimized for **Demethylbatatasin IV**.

Shake-Flask Method for Equilibrium Solubility Determination

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound in a specific solvent.^{[3][4][5]}

Objective: To determine the saturation concentration of **Demethylbatatasin IV** in a given solvent at a constant temperature.

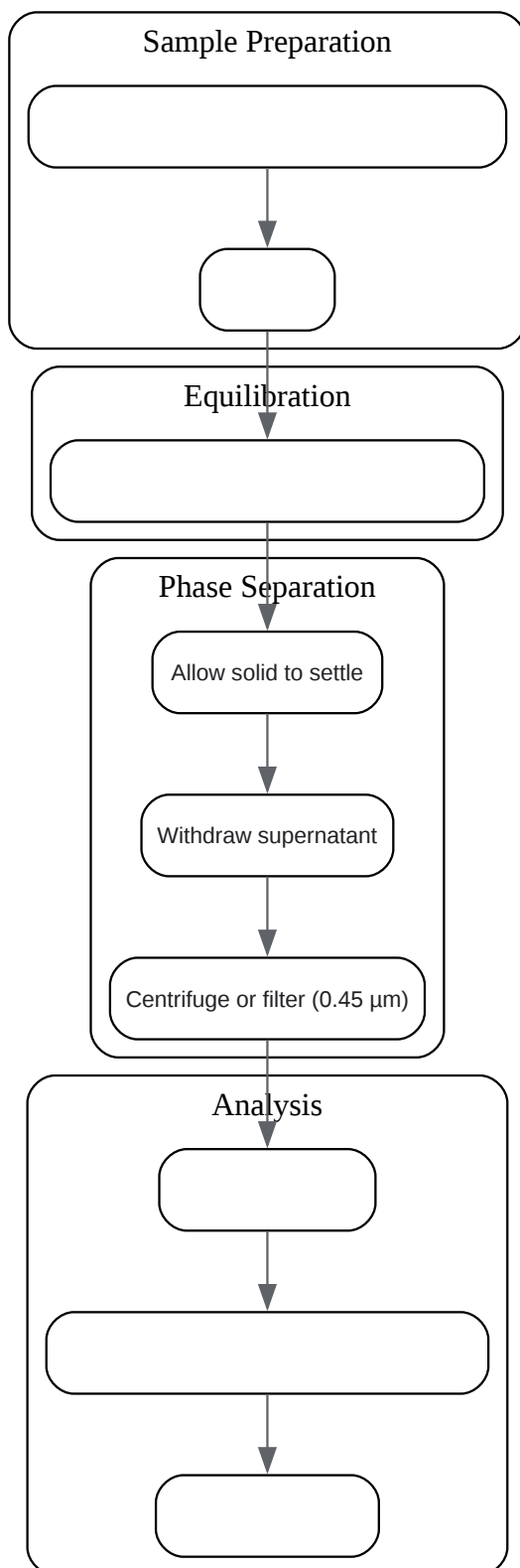
Materials:

- **Demethylbatatasin IV** (solid)
- Solvent of interest (e.g., water, methanol, ethanol, DMSO, acetone)
- Thermostatic shaker or water bath
- Centrifuge
- Syringe filters (0.45 µm)
- Analytical balance
- Volumetric flasks and pipettes
- HPLC-UV/Vis or UV-Vis spectrophotometer

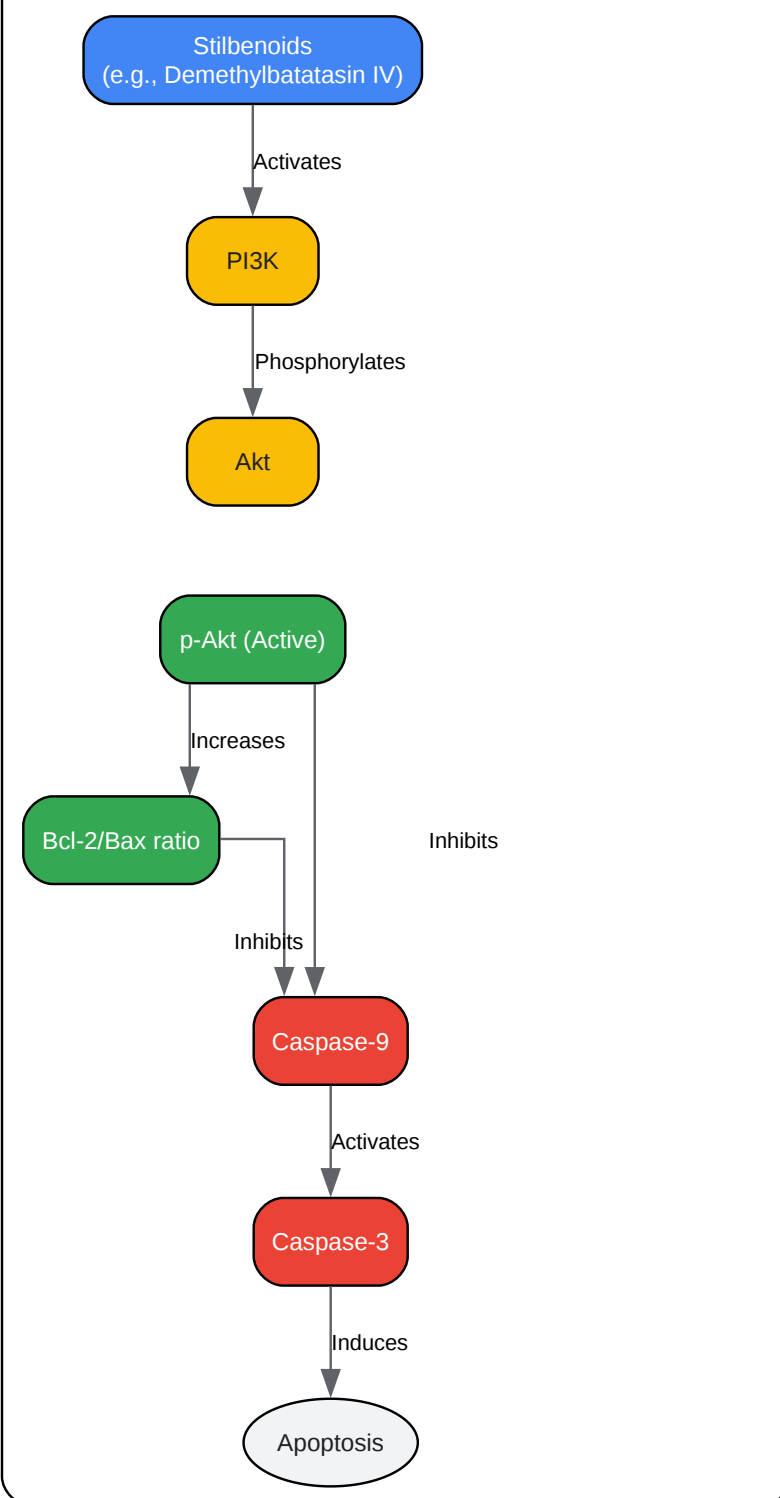
Procedure:

- Add an excess amount of solid **Demethylbatatasin IV** to a known volume of the solvent in a sealed flask or vial. The presence of undissolved solid is crucial to ensure that equilibrium is reached at saturation.
- Place the sealed flask in a thermostatic shaker set to a constant temperature (e.g., 25°C or 37°C).
- Agitate the mixture for a sufficient duration to reach equilibrium. A period of 24 to 72 hours is typically recommended.^[5]

- After the equilibration period, cease agitation and allow the undissolved solid to sediment.
- Carefully withdraw a sample of the supernatant. To ensure all solid particles are removed, either centrifuge the sample or filter it through a 0.45 μm syringe filter.
- Accurately dilute the clear supernatant with the same solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of **Demethylbatatasin IV** in the diluted sample using a validated analytical method (see Section 3.2 and 3.3).
- Calculate the original solubility by accounting for the dilution factor.
- Repeat the experiment at least in triplicate to ensure reproducibility.



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